

In-Depth Technical Guide: Safety Data Sheet for Cyproterone Acetate-13C2,d3

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Compound of Interest

Compound Name: *Cyproterone Acetate-13C2,d3*

Cat. No.: *B13840035*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological properties of **Cyproterone Acetate-13C2,d3**. The information is compiled from various sources and presented in a format designed for clarity and accessibility for its intended scientific audience.

Section 1: Chemical Identification and Physicochemical Properties

Cyproterone Acetate-13C2,d3 is a stable isotope-labeled version of Cyproterone Acetate, a synthetic steroidal antiandrogen and progestin. The isotopic labeling makes it a valuable tool in various research applications, including pharmacokinetic studies and as an internal standard in analytical methods.

Property	Value
Chemical Name	(1 β ,2 β)-17-(Acetyloxy- ¹³ C ₂ ,d ₃)-6-chloro-1,2-dihydro-3'H-cyclopropa[1][2]pregna-1,4,6-triene-3,20-dione
Synonyms	Androcur- ¹³ C ₂ ,d ₃ , CPA- ¹³ C ₂ ,d ₃ , Cyprostat- ¹³ C ₂ ,d ₃ [3]
CAS Number	Not available for labeled compound (Unlabeled: 427-51-0)[3][4][5]
Molecular Formula	C ₂₂ ¹³ C ₂ H ₂₆ D ₃ ClO ₄ [1][2][3][5][6][7][8]
Molecular Weight	421.94 g/mol [2][3][5][6][7][8]
Appearance	Solid, white crystalline powder[9]
Solubility	Practically insoluble in water; very soluble in methylene chloride; freely soluble in acetone; soluble in methanol; sparingly soluble in anhydrous ethanol.[10]
Storage Conditions	Recommended storage is at 2-8°C in a refrigerator.[7] General guidance suggests storing in tightly closed containers at room temperature, protected from light and moisture, unless otherwise specified.[1]

Section 2: Hazard Identification and GHS Classification

The hazard classification for **Cyproterone Acetate-¹³C₂,d₃** is based on the data for the unlabeled parent compound, Cyproterone Acetate. The isotopic labeling is not expected to alter the toxicological properties of the molecule.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[4][11]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[4][11]
Carcinogenicity	2	H351: Suspected of causing cancer[4]
Reproductive Toxicity	1B	H360-H362: May damage fertility or the unborn child. May cause harm to breast-fed children[4]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure[4]
Hazardous to the Aquatic Environment, Chronic Hazard	2	H411: Toxic to aquatic life with long lasting effects[4]

GHS Pictograms:

Health Hazard, Irritant, Environment

Signal Word: Danger[4][12]

Section 3: Experimental Protocols

The following are generalized experimental protocols relevant to the safety and handling of **Cyproterone Acetate-13C2,d3**, based on standard practices for hazardous chemical compounds.

Protocol for Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[4][13]
- Personal Protective Equipment:
 - Hand Protection: Wear impermeable and resistant gloves (e.g., nitrile rubber).
 - Eye Protection: Use chemical safety goggles or a face shield.
 - Skin and Body Protection: Wear a lab coat, and ensure skin is not exposed. For operations with a risk of significant exposure, consider additional protective clothing.
- Hygiene Measures: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[11]

First-Aid Measures Protocol

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms persist.[4]
- Skin Contact: In case of skin contact, immediately wash with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.[13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[11]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[13]

Fire-Fighting Measures Protocol

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[4] A solid water stream may be inefficient.[4]
- Special Hazards: No specific data is available for the labeled compound, but thermal decomposition of similar compounds may produce toxic fumes of carbon monoxide, carbon

dioxide, and hydrogen chloride.

- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

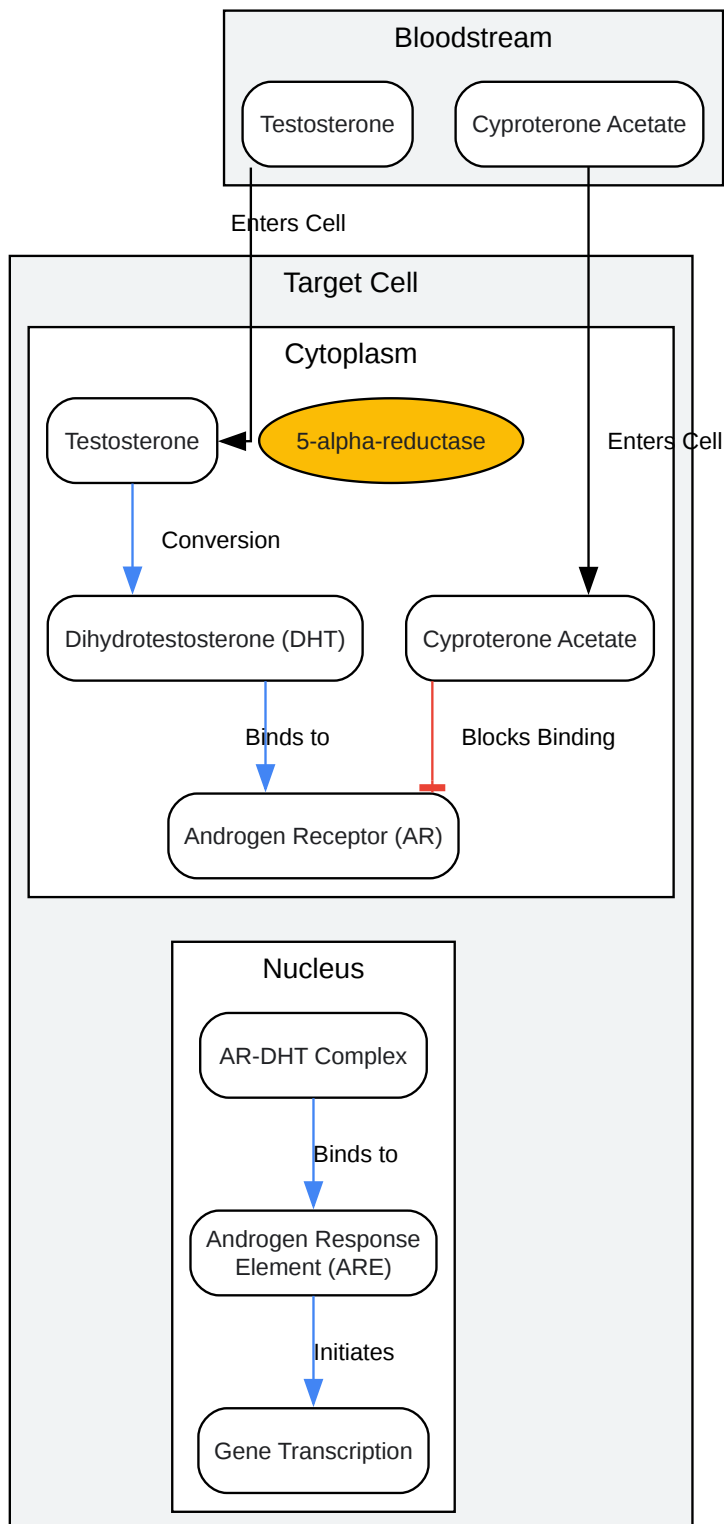
Disposal Protocol

- Waste Disposal: Dispose of this material and its container as hazardous waste.[9] All waste disposal must be conducted in accordance with local, state, and federal regulations.[9]
- Environmental Precautions: Avoid release to the environment.[9][11] Inform the respective authorities in case of seepage into water courses or sewage systems.[4]

Section 4: Signaling Pathway and Mechanism of Action

Cyproterone Acetate acts as an antagonist of the androgen receptor (AR).[10] It competitively inhibits the binding of androgens like testosterone and dihydrotestosterone (DHT) to the AR, thereby preventing the receptor's activation and the subsequent transcription of androgen-responsive genes. Additionally, its progestational activity leads to a negative feedback on the hypothalamic-pituitary-gonadal axis, reducing the secretion of luteinizing hormone (LH) and consequently, testosterone production.[10]

Mechanism of Action of Cyproterone Acetate



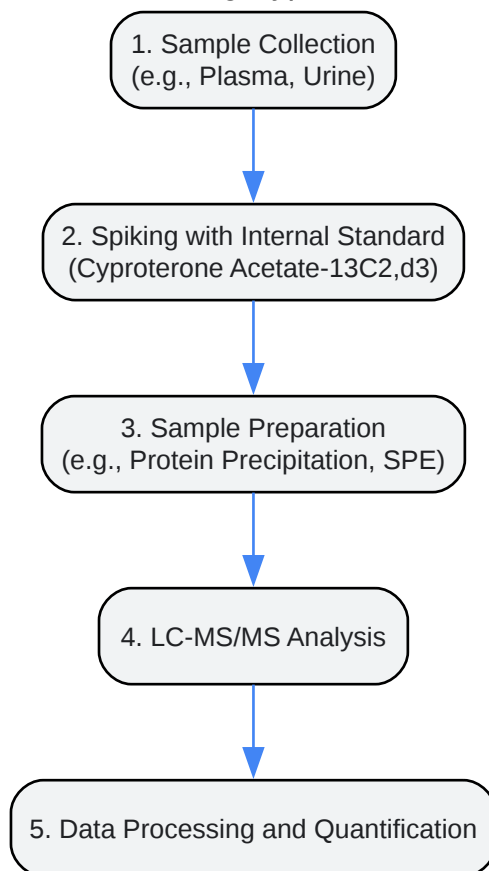
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Caption: Mechanism of action of Cyproterone Acetate at the cellular level.

Section 5: Experimental Workflows

The use of **Cyproterone Acetate-13C2,d3** as an internal standard is crucial for accurate quantification in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS).

Bioanalytical Workflow using Cyproterone Acetate-13C2,d3

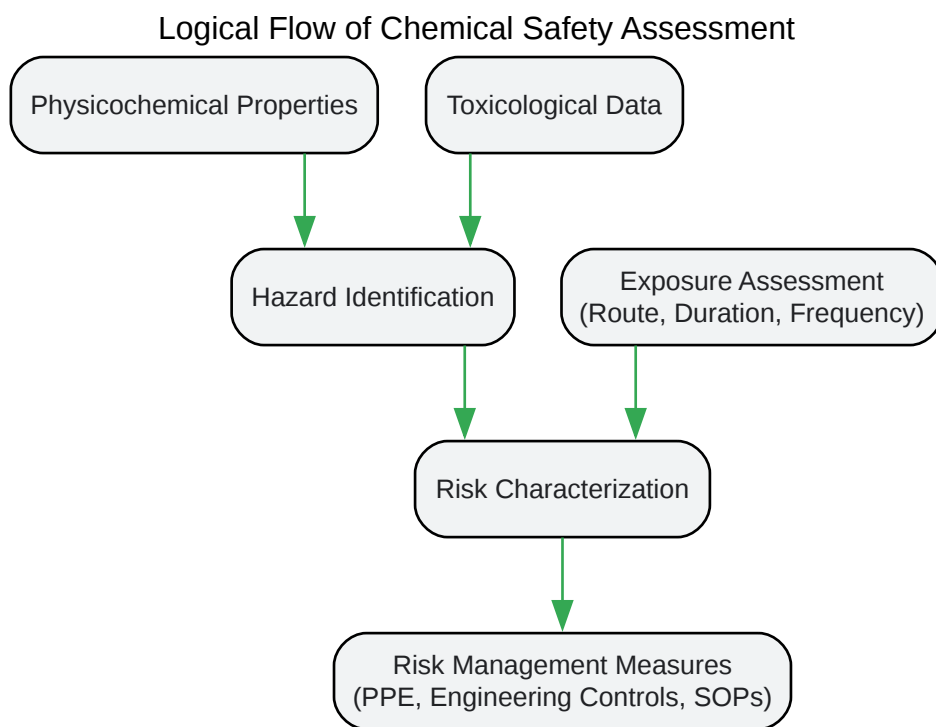


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Caption: A typical experimental workflow for using **Cyproterone Acetate-13C2,d3** as an internal standard.

Section 6: Logical Relationships in Safety Assessment

The overall safety assessment of a chemical compound involves a logical progression from its intrinsic properties to risk management measures.



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Caption: Logical relationship diagram for chemical safety assessment.

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